

Dihydro-alpha-ionone: A Technical Guide to its Chemical Properties and Structure

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Compound of Interest		
Compound Name:	Dihydro-alpha-ionone	
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Introduction

Dihydro-alpha-ionone, a saturated derivative of alpha-ionone, is a naturally occurring organic compound found in various essential oils and fruits, including raspberry.[1] It is a valuable ingredient in the flavor and fragrance industry, prized for its characteristic woody, floral, and slightly fruity aroma. This technical guide provides a comprehensive overview of the chemical properties and structure of **dihydro-alpha-ionone**, intended to support research and development activities.

Chemical Structure and Identification

Dihydro-alpha-ionone is a cyclic ketone with the IUPAC name 4-(2,6,6-trimethylcyclohex-2-en-1-yl)butan-2-one.[2] Its chemical structure consists of a trimethylcyclohexene ring bonded to a butanone side chain.

Key Identifiers:

- IUPAC Name: 4-(2,6,6-trimethylcyclohex-2-en-1-yl)butan-2-one[2]
- Molecular Formula: C13H22O[2]
- SMILES: CC1=CCCC(C1CCC(=O)C)(C)C[2]



CAS Number: 31499-72-6

Physicochemical Properties

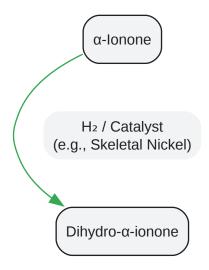
The following table summarizes the key physicochemical properties of **dihydro-alpha-ionone**.

Property	Value	Reference(s)
Molecular Weight	194.31 g/mol	[2]
Appearance	Colorless to pale yellow oily liquid	[2]
Boiling Point	90 °C at 0.1 mmHg	[3]
Density	0.919 - 0.927 g/mL at 20-25 °C	[2]
Refractive Index	1.473 - 1.482 at 20 °C	[2]
Solubility	Soluble in 80% alcohol	[2]
Vapor Pressure	0.023 mmHg at 25 °C	
Flash Point	108.89 °C	_

Synthesis of Dihydro-alpha-ionone

The primary method for the synthesis of **dihydro-alpha-ionone** is the partial and selective catalytic hydrogenation of alpha-ionone. This process involves the reduction of the exocyclic double bond of the butenone side chain while preserving the endocyclic double bond within the cyclohexene ring.





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Figure 1. Synthesis of Dihydro-alpha-ionone.

Experimental Protocol: General Description of Catalytic Hydrogenation

A detailed, standardized experimental protocol for the synthesis of **dihydro-alpha-ionone** is not readily available in public literature. However, a general procedure can be outlined based on the known principles of catalytic hydrogenation of α,β -unsaturated ketones.

Objective: To selectively reduce the exocyclic double bond of alpha-ionone to yield **dihydro-alpha-ionone**.

Materials:

- alpha-Ionone (substrate)
- A suitable catalyst (e.g., skeletal nickel, palladium on carbon)
- A solvent (e.g., ethanol, isopropanol)
- Pressurized hydrogen gas source
- A high-pressure reactor (autoclave) equipped with a stirrer, temperature, and pressure controls



Methodology:

- Catalyst Preparation and Activation: The chosen catalyst, such as skeletal nickel, may
 require specific preparation and activation steps to ensure high activity and selectivity. This
 could involve treating the catalyst with an alkaline solution followed by washing with a
 solvent.
- Reaction Setup: The alpha-ionone substrate is dissolved in an appropriate solvent and charged into the high-pressure reactor along with the catalyst. The reactor is then sealed.
- Hydrogenation: The reactor is purged with an inert gas (e.g., nitrogen or argon) to remove air, and then pressurized with hydrogen gas to the desired pressure. The reaction mixture is heated to the target temperature and stirred vigorously to ensure good contact between the substrate, catalyst, and hydrogen.
- Reaction Monitoring: The progress of the reaction is monitored by measuring the uptake of hydrogen and/or by analyzing small samples of the reaction mixture using techniques like Gas Chromatography (GC).
- Work-up and Purification: Once the reaction is complete, the reactor is cooled, and the
 pressure is released. The catalyst is removed by filtration. The solvent is then removed from
 the filtrate, typically by distillation under reduced pressure. The crude dihydro-alpha-ionone
 is then purified, for example, by fractional distillation, to obtain the final product of high purity.

Analytical Methodologies

The analysis and quality control of **dihydro-alpha-ionone** are typically performed using chromatographic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **dihydro-alpha-ionone**.

General Protocol:



- Sample Preparation: The sample containing **dihydro-alpha-ionone** is diluted in a suitable volatile solvent (e.g., hexane or dichloromethane).
- Injection: A small volume of the prepared sample is injected into the gas chromatograph.
- Separation: The components of the sample are separated based on their boiling points and
 interactions with the stationary phase of the GC column (a common choice would be a nonpolar or medium-polar column). The oven temperature is programmed to ramp up to ensure
 the elution of all components.
- Detection and Identification: As the separated components elute from the column, they enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fragmentation pattern that can be compared to a library of known spectra for identification. The retention time in the GC also aids in identification.

High-Performance Liquid Chromatography (HPLC)

HPLC can also be used for the analysis of **dihydro-alpha-ionone**, particularly for purity assessment.

General Protocol:

- Sample Preparation: The sample is dissolved in the mobile phase or a compatible solvent.
- Instrumentation: A reversed-phase HPLC system is typically used, with a non-polar stationary phase (e.g., C18) and a polar mobile phase.
- Mobile Phase: The mobile phase is usually a mixture of water and an organic solvent such as acetonitrile or methanol. The composition can be isocratic (constant) or a gradient (changing over time) to achieve optimal separation.
- Separation and Detection: The sample is injected into the HPLC system, and the
 components are separated based on their differential partitioning between the stationary and
 mobile phases. A UV detector is commonly used for detection, as the carbonyl group in
 dihydro-alpha-ionone absorbs UV light.

Biological Activity and Signaling Pathways



Currently, there is no scientific evidence to suggest that **dihydro-alpha-ionone** is involved in any specific, well-defined signaling pathways in mammalian systems. Its primary biological role appears to be as a semiochemical in the context of plant-insect interactions, where it can act as either a repellent or an attractant. Its use in the food and fragrance industry is based on its organoleptic properties rather than any known pharmacological activity.

Conclusion

Dihydro-alpha-ionone is a commercially significant aroma chemical with well-defined physicochemical properties. Its synthesis is primarily achieved through the catalytic hydrogenation of alpha-ionone. While detailed experimental protocols for its synthesis and analysis are proprietary to manufacturers, the general principles are well-established in organic chemistry. Further research into its potential biological activities beyond its sensory properties may reveal novel applications in the future.

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References

- 1. Dihydro-alpha-ionone | C13H22O | CID 35821 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CN1212902A Method preparation of compound catalyst with selective preparation of dihydro-beta-irisone - Google Patents [patents.google.com]
- 3. dihydro-alpha-ionone, 31499-72-6 [thegoodscentscompany.com]
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